

Analytical methods for quantification of 2-Amino-3-(propan-2-yloxy)propanamide

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Compound of Interest

Compound Name: 2-Amino-3-(propan-2-yloxy)propanamide

Cat. No.: B13270518

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Application Note: Quantitative Analysis of 2-Amino-3-(propan-2-yloxy)propanamide

Executive Summary & Analytical Challenge

2-Amino-3-(propan-2-yloxy)propanamide (also referred to as O-isopropylserinamide) presents a distinct set of analytical challenges common to synthetic intermediates in peptide mimetic and anticonvulsant drug development.

Physicochemical Profile:

- **Polarity:** High. The molecule contains a primary amine and a primary amide, rendering it hydrophilic.
- **Chromophore:** Lacks a distinct UV-absorbing chromophore (no aromatic rings or conjugated systems).
- **Retention:** Poor retention on standard C18 Reverse Phase (RP) columns due to high aqueous solubility.

Scope of this Guide: This application note details two validated protocols for the quantification of **2-Amino-3-(propan-2-yloxy)propanamide**:

- Method A (Trace Analysis/Bioanalysis): Hydrophilic Interaction Liquid Chromatography with Tandem Mass Spectrometry (HILIC-MS/MS).
- Method B (Process Control/QC): Pre-column Derivatization with FMOC-Cl followed by RP-HPLC-UV.

Method A: HILIC-MS/MS (High Sensitivity)

This method is preferred for trace-level quantification (ng/mL) in complex matrices (plasma or reaction mother liquors) where direct injection is required without derivatization.

Mechanistic Rationale

Standard C18 columns suffer from "pore dewetting" with highly aqueous mobile phases required to retain this polar amine. HILIC (Hydrophilic Interaction Liquid Chromatography) utilizes a water-rich layer on the surface of a polar stationary phase (Silica or Amide), allowing the analyte to partition between the organic-rich bulk mobile phase and the aqueous surface layer.

- Stationary Phase Selection: An Amide-functionalized column is selected to interact with the amide and amine groups of the analyte via hydrogen bonding, ensuring superior peak shape compared to bare silica.
- pH Control: A low pH (buffer) ensures the primary amine is protonated (), enhancing sensitivity in Positive ESI mode.

Experimental Protocol

Instrument: Triple Quadrupole LC-MS/MS (e.g., Agilent 6400 or Sciex QTRAP).

Chromatographic Conditions:

- Column: Waters XBridge Amide (3.5 μ m, 2.1 x 100 mm) or equivalent.

- Mobile Phase A: 10 mM Ammonium Formate in Water, pH 3.0 (adjusted with Formic Acid).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Flow Rate: 0.3 mL/min.
- Column Temp: 35°C.

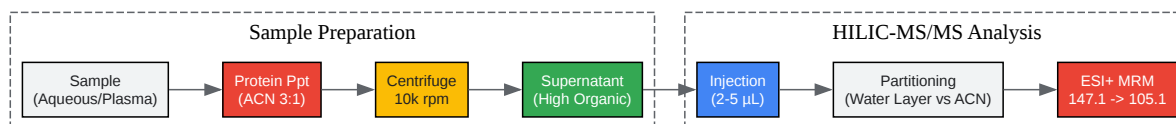
Gradient Program:

Time (min)	% Mobile Phase B	Event
0.0	90	Initial Equilibration
1.0	90	Isocratic Hold
5.0	50	Linear Ramp (Elution)
6.0	50	Wash
6.1	90	Re-equilibration
10.0	90	End

Mass Spectrometry Parameters (ESI+):

- Precursor Ion: $[M+H]^+ = 147.1$ m/z (Calculated based on MW 146.19).
- Product Ions (MRM):
 - Quantifier: 147.1
105.1 (Loss of isopropyl/propene).
 - Qualifier: 147.1
88.0 (Loss of amide/fragmentation of backbone).
- Source Temp: 350°C.
- Capillary Voltage: 3500 V.

HILIC Workflow Diagram



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Figure 1: HILIC-MS/MS workflow optimizing sample organic content to match initial gradient conditions.

Method B: FMOC-Derivatization HPLC-UV (QC/Routine)

This method is designed for Quality Control (QC) environments where MS is unavailable. It relies on chemical derivatization to attach a UV-absorbing fluorophore to the primary amine.

Mechanistic Rationale

Since **2-Amino-3-(propan-2-yloxy)propanamide** lacks a chromophore, we use 9-Fluorenylmethyl chloroformate (FMOC-Cl).

- Reaction: FMOC-Cl reacts rapidly with primary and secondary amines under alkaline conditions (pH 8-9) to form stable carbamates.
- Result: The analyte becomes hydrophobic (retainable on C18) and highly UV-active (~265 nm) or fluorescent.
- Quenching: Excess FMOC-Cl (which hydrolyzes to FMOC-OH) must be separated or reacted with a scavenger (like Adamantanamine) to prevent interference, though gradient separation usually suffices.

Experimental Protocol

Reagents:

- Borate Buffer: 0.2 M, pH 8.5.
- Fmoc-Cl Solution: 5 mM in Acetonitrile.
- Quenching/Stop Solution: 1% Acetic Acid.

Derivatization Procedure:

- Mix 100 μ L Sample + 100 μ L Borate Buffer.
- Add 200 μ L Fmoc-Cl Solution. Vortex immediately.
- Incubate at Ambient Temperature for 5 minutes.
- Add 10 μ L of 1 M Adamantanamine (optional scavenger) or proceed directly.
- Inject onto HPLC.

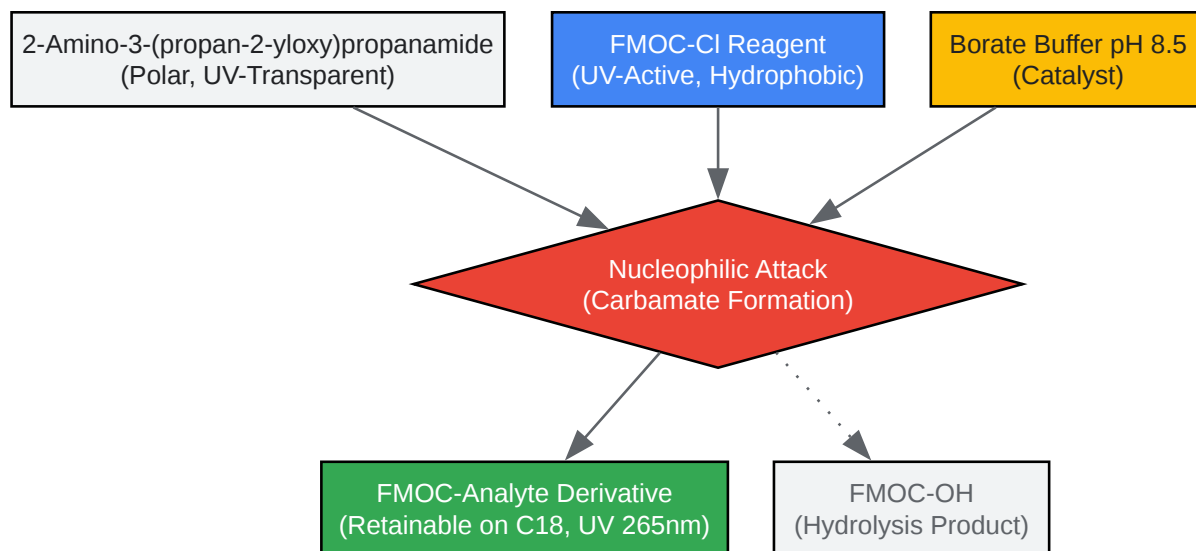
Chromatographic Conditions:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Detection: UV at 265 nm (or Fluorescence: Ex 265 nm / Em 315 nm).

Gradient Program:

Time (min)	% Mobile Phase B	Rationale
0.0	30	Load Fmoc-Analyte
15.0	95	Elute Hydrophobic Derivative
17.0	95	Wash Fmoc-OH/Byproducts
17.1	30	Re-equilibration

Derivatization Logic Diagram



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Figure 2: Reaction pathway for transforming the polar analyte into a detectable HPLC target.

Validation Criteria (Self-Validating System)

To ensure the trustworthiness of these methods, the following System Suitability Tests (SST) must be passed before batch analysis.

Table 1: System Suitability & Acceptance Criteria

Parameter	Method A (HILIC-MS) Criteria	Method B (HPLC-UV) Criteria	Troubleshooting
Retention Time (RT)	± 0.1 min variability	± 0.2 min variability	Drifting RT in HILIC indicates insufficient equilibration time.
Tailing Factor	< 1.5	< 1.3	High tailing in Method A suggests pH mismatch or old column.
Signal-to-Noise (LOQ)	$> 10:1$	$> 10:1$	Check source cleanliness (MS) or lamp intensity (UV).
Precision (n=6)	RSD $< 5.0\%$	RSD $< 2.0\%$	High RSD in Method B implies inconsistent mixing during derivatization.
Linearity ()	> 0.995	> 0.999	Nonlinearity in Method B suggests reagent depletion (increase FMOc conc).

References

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